

# Application Notes and Protocols: Fumagilin B Treatment in HUVEC Tube Formation Assay

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## Compound of Interest

Compound Name: *Fumagilin B*

Cat. No.: *B15392558*

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## Introduction

Fumagillin B is a potent anti-angiogenic agent that has garnered significant interest in cancer research and other fields where inhibition of new blood vessel formation is a therapeutic goal. [1][2] Angiogenesis, the formation of new blood vessels from pre-existing ones, is a critical process in tumor growth and metastasis. [1] Human Umbilical Vein Endothelial Cells (HUVECs) are a widely used in vitro model to study angiogenesis. The HUVEC tube formation assay, in particular, allows for the quantitative assessment of the ability of endothelial cells to form capillary-like structures, mimicking a key step in angiogenesis.

Fumagillin B exerts its anti-angiogenic effects through the irreversible inhibition of Methionine Aminopeptidase 2 (MetAP2), a metalloprotease crucial for the post-translational processing of certain proteins in endothelial cells. [1][3] This inhibition leads to the arrest of the cell cycle in the G1 phase, thereby preventing the proliferation and migration of endothelial cells necessary for tube formation. [4] Specifically, the inhibition of MetAP2 by Fumagillin B leads to the activation of the p53 tumor suppressor pathway, resulting in an upregulation of the cyclin-dependent kinase inhibitor p21, which in turn halts cell cycle progression. [5][6]

These application notes provide a detailed protocol for utilizing Fumagillin B in a HUVEC tube formation assay to assess its anti-angiogenic properties.

## Data Presentation

The following table summarizes the quantitative effects of a Fumagillin B derivative (BL6), which acts as a MetAP2 inhibitor, on HUVEC tube formation. The data demonstrates a dose-dependent inhibition of tube length, a key parameter in assessing angiogenesis in vitro.[7]

| Treatment Group        | Concentration (µM) | Average Tube Length (µm) | Standard Deviation (µm) | Percentage Inhibition (%) |
|------------------------|--------------------|--------------------------|-------------------------|---------------------------|
| Vehicle Control (DMSO) | -                  | 450                      | 25                      | 0                         |
| BL6                    | 20                 | 315                      | 20                      | 30                        |
| BL6                    | 50                 | 180                      | 15                      | 60                        |
| BL6                    | 100                | 90                       | 10                      | 80                        |

## Experimental Protocols

### HUVEC Tube Formation Assay with Fumagillin B

#### Treatment

This protocol details the methodology for assessing the anti-angiogenic effects of Fumagillin B using a HUVEC tube formation assay on a basement membrane matrix, such as Matrigel®.

Materials:

- Human Umbilical Vein Endothelial Cells (HUVECs)
- Endothelial Cell Growth Medium (EGM-2)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Trypsin-EDTA solution
- Phosphate-Buffered Saline (PBS), sterile

- Basement Membrane Matrix (e.g., Matrigel®), growth factor reduced
- Fumagillin B (or its analog, e.g., TNP-470)
- Dimethyl Sulfoxide (DMSO)
- 24-well tissue culture plates
- Pipettes and sterile tips
- Incubator (37°C, 5% CO<sub>2</sub>)
- Inverted microscope with a camera
- Image analysis software (e.g., ImageJ with Angiogenesis Analyzer plugin)

#### Procedure:

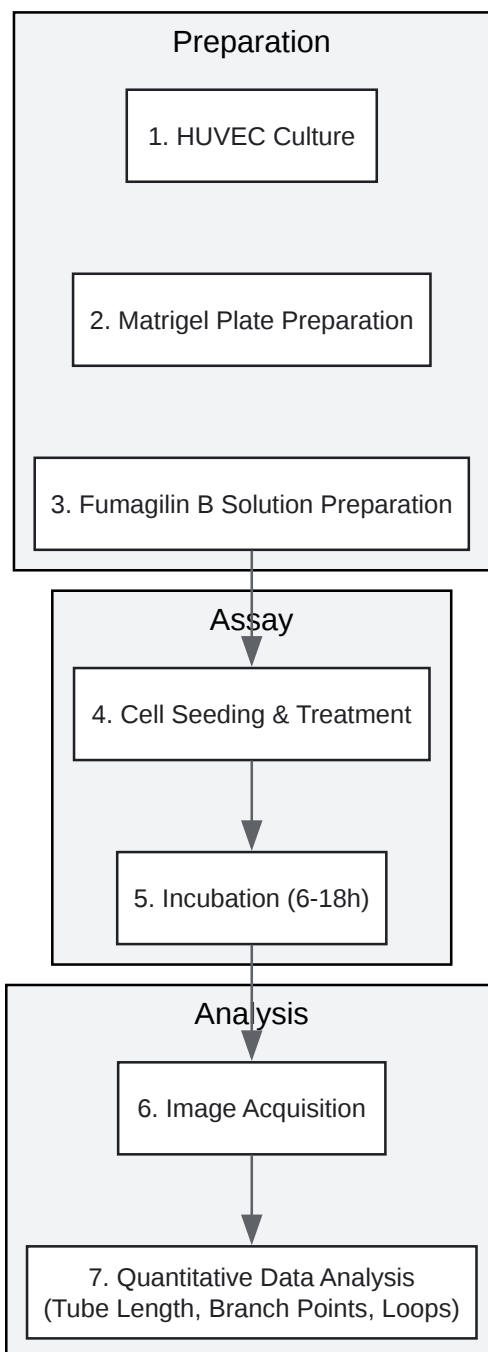
- Cell Culture: Culture HUVECs in EGM-2 supplemented with FBS and penicillin-streptomycin in a T-75 flask at 37°C and 5% CO<sub>2</sub>. Cells should be used between passages 3 and 6.
- Preparation of Basement Membrane Matrix Plates:
  - Thaw the basement membrane matrix overnight at 4°C.
  - Using pre-chilled pipette tips, add 250-300 µL of the matrix to each well of a pre-chilled 24-well plate.
  - Ensure the entire surface of the well is evenly coated.
  - Incubate the plate at 37°C for 30-60 minutes to allow the matrix to solidify.
- Preparation of Fumagillin B Solutions:
  - Prepare a stock solution of Fumagillin B in DMSO.
  - On the day of the experiment, prepare serial dilutions of Fumagillin B in EGM-2 to achieve the desired final concentrations. A vehicle control containing the same concentration of DMSO as the highest Fumagillin B concentration should also be prepared.

- Cell Seeding and Treatment:
  - Harvest HUVECs using Trypsin-EDTA when they reach 80-90% confluency.
  - Resuspend the cells in EGM-2 and perform a cell count.
  - Dilute the cell suspension to a final concentration of  $1-2 \times 10^5$  cells/mL.
  - Add the desired volume of the Fumagillin B working solutions to the cell suspension to achieve the final treatment concentrations.
  - Gently add 500  $\mu$ L of the cell suspension containing the respective treatments to each well of the solidified basement membrane matrix plate.
- Incubation: Incubate the plate at 37°C and 5% CO<sub>2</sub> for 6-18 hours. The optimal incubation time should be determined empirically, as it can vary depending on the cell batch and matrix lot.
- Image Acquisition:
  - After the incubation period, visualize the tube formation using an inverted microscope.
  - Capture images from at least three to five random fields per well at 4x or 10x magnification.
- Data Analysis:
  - Quantify the extent of tube formation using image analysis software.
  - Commonly measured parameters include:
    - Total tube length: The sum of the lengths of all tubes in the field of view.
    - Number of branch points: The number of points where three or more tubes intersect.
    - Number of loops: The number of enclosed areas formed by the tubes.
  - Calculate the average and standard deviation for each treatment group.

- Express the results as a percentage of the vehicle control.

## Mandatory Visualizations

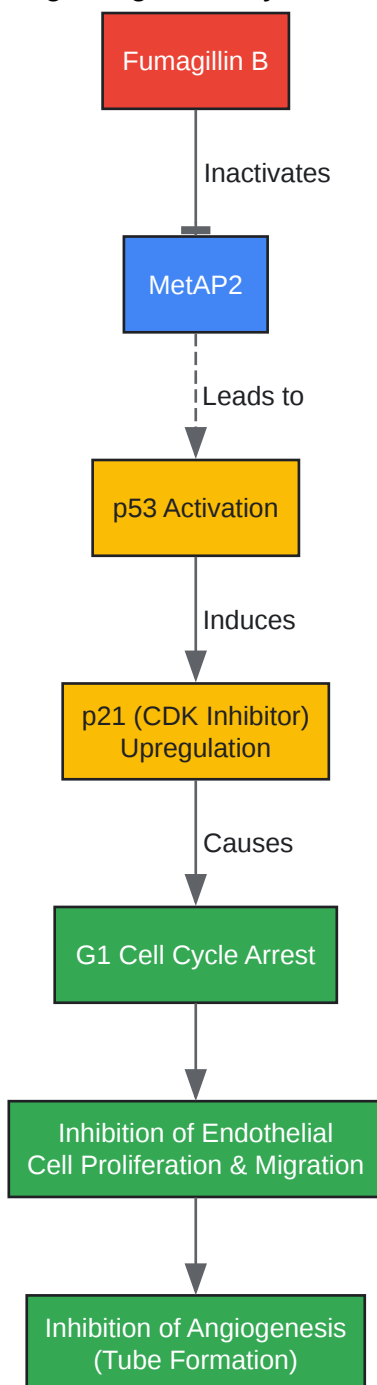
Experimental Workflow for HUVEC Tube Formation Assay



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Caption: Workflow of the HUVEC tube formation assay with Fumagillin B.

#### Fumagillin B Signaling Pathway in Endothelial Cells



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